

In-Depth Technical Guide to the Health and Safety of 2-Acetylpyrrole

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Compound of Interest

Compound Name: 2-Acetylpyrrole

Cat. No.: B092022

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety considerations for **2-Acetylpyrrole** (CAS No. 1072-83-9), a heterocyclic aroma compound also known as Methyl-2-pyrrolyl ketone. This document is intended to inform researchers, scientists, and drug development professionals on the potential hazards, handling procedures, and toxicological profile of this compound, ensuring safe laboratory practices.

Hazard Identification and Classification

2-Acetylpyrrole is classified as a hazardous substance. The primary hazards associated with this chemical are skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2][3]} Ingestion and inhalation are also routes of exposure that may lead to harmful effects.^[4]

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following classification for **2-Acetylpyrrole**:

Hazard Class	Hazard Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)

Data sourced from multiple safety data sheets.[\[1\]](#)[\[2\]](#)

Toxicological Profile

While comprehensive toxicological data for **2-Acetylpyrrole** is not extensively available in public literature, the existing information indicates several key toxicological endpoints of concern.

Acute Toxicity

Quantitative data on the acute oral, dermal, and inhalation toxicity (LD50/LC50) of **2-Acetylpyrrole** is not readily available in the reviewed literature. However, it is generally described as harmful if ingested or inhaled.[\[4\]](#) Severe overexposure may result in injury.[\[4\]](#)

Irritation and Corrosivity

2-Acetylpyrrole is a known skin and eye irritant.[\[1\]](#)[\[2\]](#)[\[3\]](#) Direct contact can cause skin inflammation characterized by itching, scaling, reddening, or occasionally blistering.[\[4\]](#) Eye contact can lead to serious irritation, with symptoms including redness, watering, and itching.[\[4\]](#)

Genotoxicity and Mutagenicity

There is no direct evidence to suggest that **2-Acetylpyrrole** itself is mutagenic.[\[4\]](#) However, a significant consideration is its reactivity with nitrite. In the presence of nitrite, **2-Acetylpyrrole** can form N-nitropyrrole compounds, such as 1-nitro-2-acetyl-pyrrole (NAP) and 1,3,5-trinitro-2-acetylpyrrole (TNAP).[\[5\]](#) These derivatives have been shown to be moderately mutagenic in the Ames test with Salmonella typhimurium strains TA98 and TA100, and they do not require metabolic activation to exert their mutagenic effects.[\[5\]](#)

Cytotoxicity

The nitrated derivatives of **2-Acetylpyrrole**, NAP and TNAP, have demonstrated marked cytotoxicity to mouse C3H10T1/2 cells.[5]

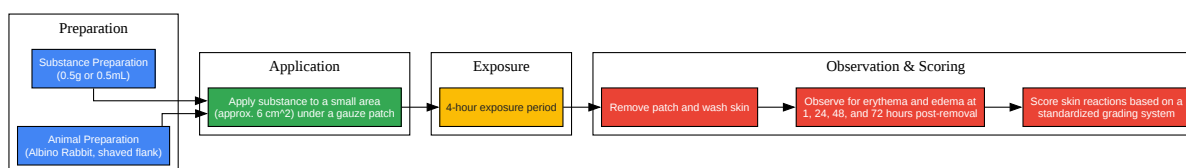
Experimental Protocols

The following sections outline the methodologies for key toxicological assessments relevant to **2-Acetylpyrrole**, based on standardized OECD guidelines.

Skin Irritation: OECD Guideline 404

The acute dermal irritation/corrosion test is typically performed on a single animal, usually an albino rabbit.

Experimental Workflow:



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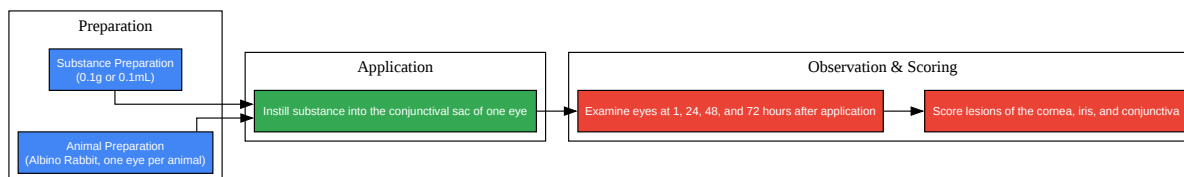
Caption: Workflow for OECD 404 Acute Dermal Irritation/Corrosion Test.

The test substance (0.5 g or 0.5 mL) is applied to a small area of the animal's shaved skin under a gauze patch.[6][7] The exposure period is typically 4 hours.[6] After exposure, the patch is removed, and the skin is washed. Observations for erythema and edema are made at 1, 24, 48, and 72 hours after patch removal and scored according to a standardized scale.[8]

Eye Irritation: OECD Guideline 405

The acute eye irritation/corrosion test is also typically conducted on albino rabbits.

Experimental Workflow:



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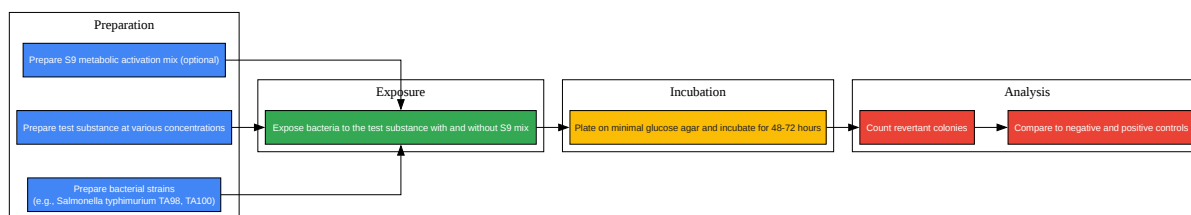
Caption: Workflow for OECD 405 Acute Eye Irritation/Corrosion Test.

A single dose of the test substance (0.1 g or 0.1 mL) is instilled into the conjunctival sac of one eye of the animal.^{[9][10]} The other eye serves as a control.^{[9][10]} The eyes are examined at 1, 24, 48, and 72 hours after application, and lesions of the cornea, iris, and conjunctiva are scored.^{[9][10]}

Bacterial Reverse Mutation Assay (Ames Test): OECD Guideline 471

This in vitro test is used to assess the mutagenic potential of a substance.

Experimental Workflow:



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Caption: Workflow for OECD 471 Bacterial Reverse Mutation (Ames) Test.

The assay utilizes amino-acid requiring strains of *Salmonella typhimurium* and/or *Escherichia coli*.^{[1][2]} The bacteria are exposed to the test substance at various concentrations, both with and without a metabolic activation system (S9 mix).^{[1][2][11]} The mixture is then plated on a minimal agar medium. After incubation, the number of revertant colonies (colonies that have regained the ability to synthesize the required amino acid) is counted and compared to controls.^[2] A significant, dose-dependent increase in revertant colonies indicates a mutagenic potential.^[2]

Handling and Safety Precautions

Due to its hazardous properties, strict safety measures should be implemented when handling **2-Acetylpyrrole**.

Personal Protective Equipment (PPE)

The following PPE is recommended:

- Eye/Face Protection: Chemical safety goggles or a face shield.^[3]

- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[3]
- Respiratory Protection: In case of insufficient ventilation or when handling large quantities, a NIOSH-approved respirator is recommended.

Engineering Controls

Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[3]

Eyewash stations and safety showers must be readily accessible.[3]

Handling and Storage

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing dust or vapors.
- Store in a cool, dry, and well-ventilated place in a tightly sealed container.
- Keep away from strong oxidizing agents.

First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[4]
- After Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.[4]
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4]
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[4]

Accidental Release Measures

In the event of a spill, ensure adequate ventilation and wear appropriate PPE.[3] For solid spills, sweep up the material and place it in a suitable container for disposal. Avoid generating

dust. For liquid spills, absorb with an inert material and place in a chemical waste container. Prevent the material from entering drains or waterways.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: Burning may produce carbon monoxide, carbon dioxide, and nitrogen oxides.
- Fire-Fighting Instructions: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Disposal Considerations

Dispose of **2-Acetylpyrrole** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

This guide is intended to provide essential health and safety information. It is not a substitute for a thorough understanding of the material's properties and the implementation of a comprehensive safety program. Always consult the most current Safety Data Sheet (SDS) before handling this chemical.

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